

Unveiling the Physicochemical Landscape of 1,3-Dimethyl-1-cyclohexene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimethyl-1-cyclohexene

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This technical guide provides an in-depth analysis of the physical properties of **1,3-Dimethyl-1-cyclohexene**, a cyclic alkene of interest to researchers, scientists, and professionals in the field of drug development and fine chemical synthesis. This document outlines its key physicochemical characteristics, including boiling point and density, supported by detailed experimental methodologies.

Core Physical Properties of 1,3-Dimethyl-1-cyclohexene

1,3-Dimethyl-1-cyclohexene, with the chemical formula C₈H₁₄ and a molecular weight of 110.20 g/mol, is a flammable, colorless liquid.^{[1][2][3][4]} A comprehensive summary of its key physical properties is presented below.

Quantitative Data Summary

The physical properties of **1,3-Dimethyl-1-cyclohexene** have been reported across various sources. The following table provides a consolidated view of these values for easy comparison.

Physical Property	Value	Source
Boiling Point	127.05 °C	ChemicalBook[5][6]
137 °C	Stenutz[7]	
138–140 °C (estimated)	Vulcanchem[2]	
400.2 K (127.05 °C)	NIST WebBook[8]	
Density	0.7991 g/mL	ChemicalBook[5][6]
0.802 g/mL	Stenutz[7]	
0.81 g/cm ³ (predicted)	Vulcanchem[2]	
Molar Mass	110.20 g/mol	PubChem[1]
Molecular Formula	C ₈ H ₁₄	PubChem[1]
CAS Number	2808-76-6	NIST WebBook[3]

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for the application and handling of chemical compounds. The following sections detail the standard methodologies for measuring the boiling point and density of liquid hydrocarbons like **1,3-Dimethyl-1-cyclohexene**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9] For organic compounds such as **1,3-Dimethyl-1-cyclohexene**, several methods can be employed for accurate measurement.[9]

1. Simple Distillation Method:

This method is suitable when a relatively larger sample volume (at least 5 mL) is available.[9][10]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:

- The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled for simple distillation.
- The flask is heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which the vapor temperature is constant and condensation occurs on the thermometer bulb.[10]

2. Thiele Tube Method:

This micro-method is advantageous when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a small test tube, a capillary tube sealed at one end, a thermometer, and a heat source.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The sealed capillary tube is inverted and placed in the test tube.
 - The test tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling point oil.
 - The Thiele tube is heated, and as the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is a fundamental physical property defined as mass per unit volume. For liquid hydrocarbons, common methods for its determination include the use of hydrometers and pycnometers.[11]

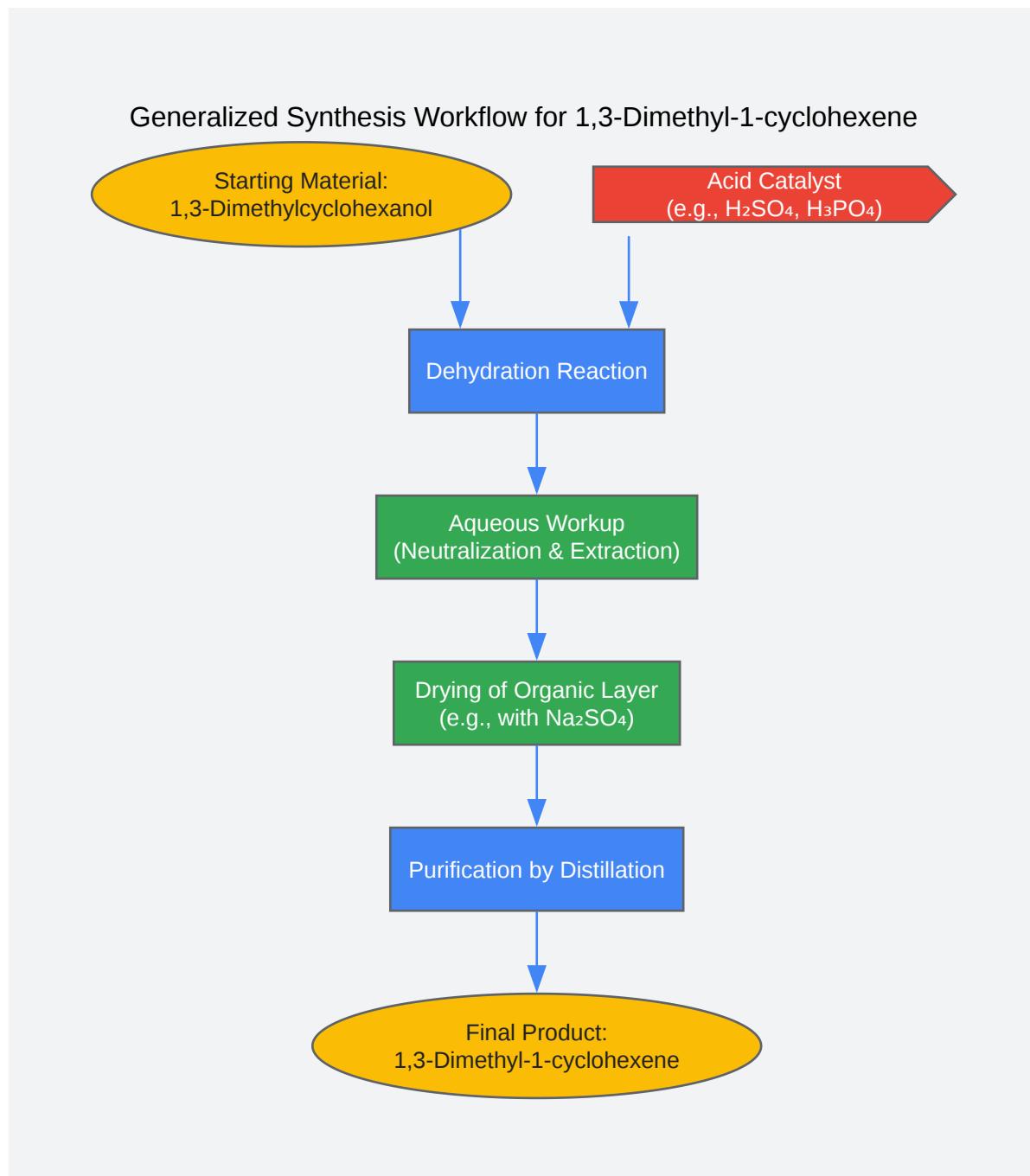
1. Pycnometer Method:

This method provides high accuracy for determining the density of liquids.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and placed in a constant temperature bath until it reaches thermal equilibrium.
 - The pycnometer is removed, carefully dried, and weighed again to determine the mass of the liquid.
 - The volume of the pycnometer is determined by repeating the procedure with a reference substance of known density (e.g., distilled water).
 - The density of the sample is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Logical Workflow for Synthesis

While various synthetic routes to **1,3-Dimethyl-1-cyclohexene** exist, a common approach involves the dehydration of a corresponding alcohol. The following diagram illustrates a generalized logical workflow for such a synthesis.



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Caption: A logical workflow for the synthesis of **1,3-Dimethyl-1-cyclohexene**.

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